

Cefditoren-13C,d3: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cefditoren-13C,d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Cefditoren-13C,d3**, a stable isotope-labeled internal standard crucial for the accurate quantification of the third-generation cephalosporin antibiotic, Cefditoren. This document outlines its primary applications, physicochemical properties, and detailed experimental protocols for its use in pharmacokinetic studies, adhering to the highest standards of scientific rigor.

Introduction to Cefditoren-13C,d3

Cefditoren-13C,d3 is a deuterated and 13C-labeled form of Cefditoren, an antibiotic used to treat a variety of bacterial infections.[1] The introduction of stable isotopes into the Cefditoren molecule does not significantly alter its chemical properties but provides a distinct mass difference, making it an ideal internal standard for mass spectrometry-based bioanalytical assays.[2] Its use is critical for correcting variations during sample preparation and analysis, thereby ensuring the accuracy and precision of pharmacokinetic and bioequivalence studies.[2]

Primary Use:

The primary application of **Cefditoren-13C,d3** is as an internal standard in quantitative analytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the determination of Cefditoren concentrations in biological matrices like plasma and urine. [1][3] This is essential for:

- Pharmacokinetic (PK) studies: To accurately characterize the absorption, distribution, metabolism, and excretion (ADME) of Cefditoren.
- Bioequivalence (BE) studies: To compare the bioavailability of different formulations of Cefditoren pivoxil.
- Therapeutic Drug Monitoring (TDM): To optimize patient dosing regimens.

Physicochemical and Quantitative Data

The key quantitative data for **Cefditoren-13C,d3** and its unlabeled counterpart, Cefditoren, are summarized in the tables below.

Table 1: Physicochemical Properties

Property	Cefditoren-13C,d3	Cefditoren
Molecular Formula	C ₁₈ ¹³ CH ₁₅ D ₃ N ₆ O ₅ S ₃	C ₁₈ H ₁₈ N ₆ O ₅ S ₃
Molecular Weight	510.59 g/mol	506.58 g/mol
CAS Number	Not Available	104145-95-1
Appearance	Solid (Typical)	Solid

Data sourced from various chemical suppliers and databases.

Table 2: Isotopic Labeling Specifications

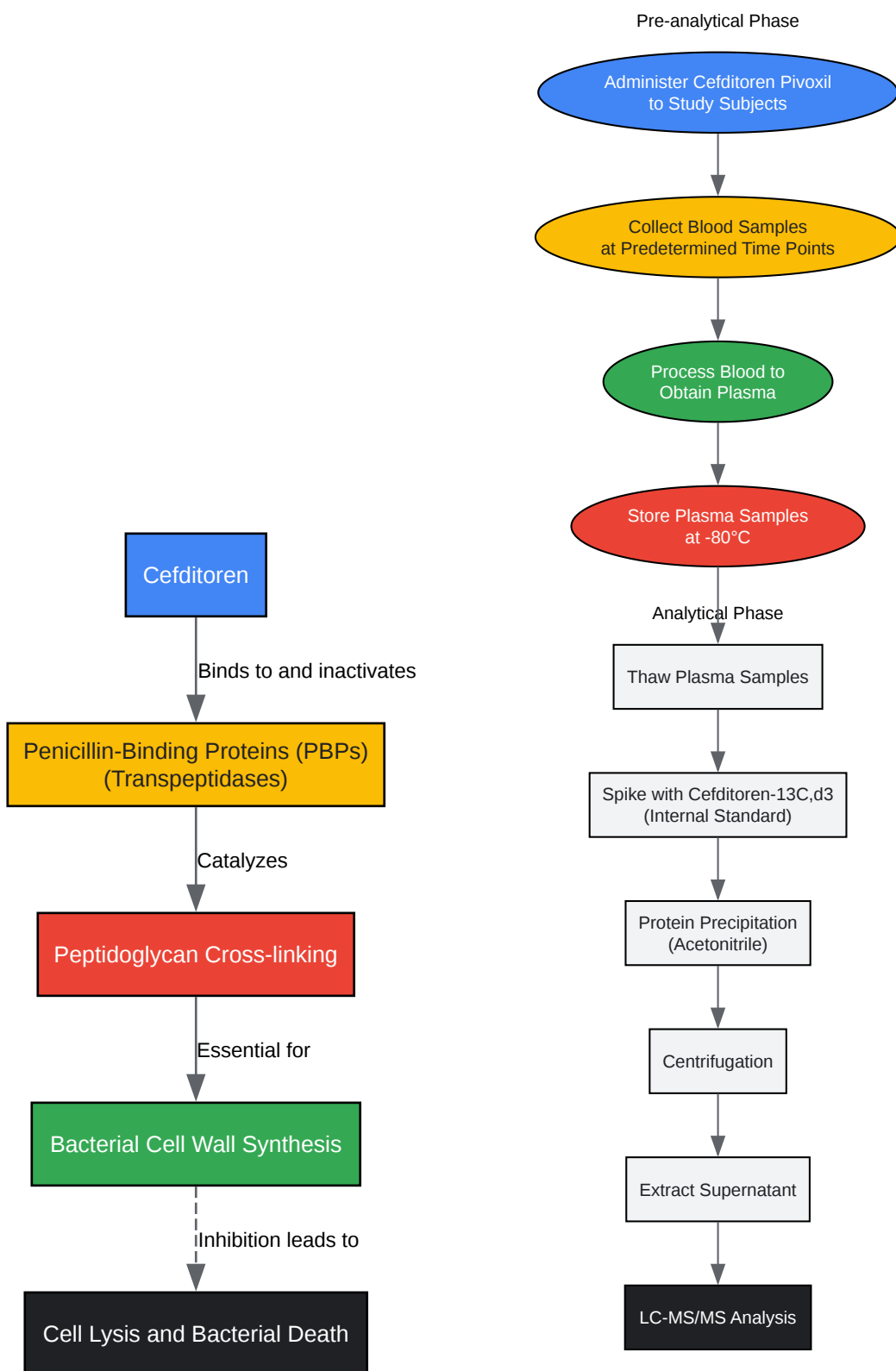
Parameter	Specification
Isotopic Purity (¹³ C)	≥ 99%
Isotopic Purity (² H/D)	≥ 98%
Chemical Purity	≥ 95%

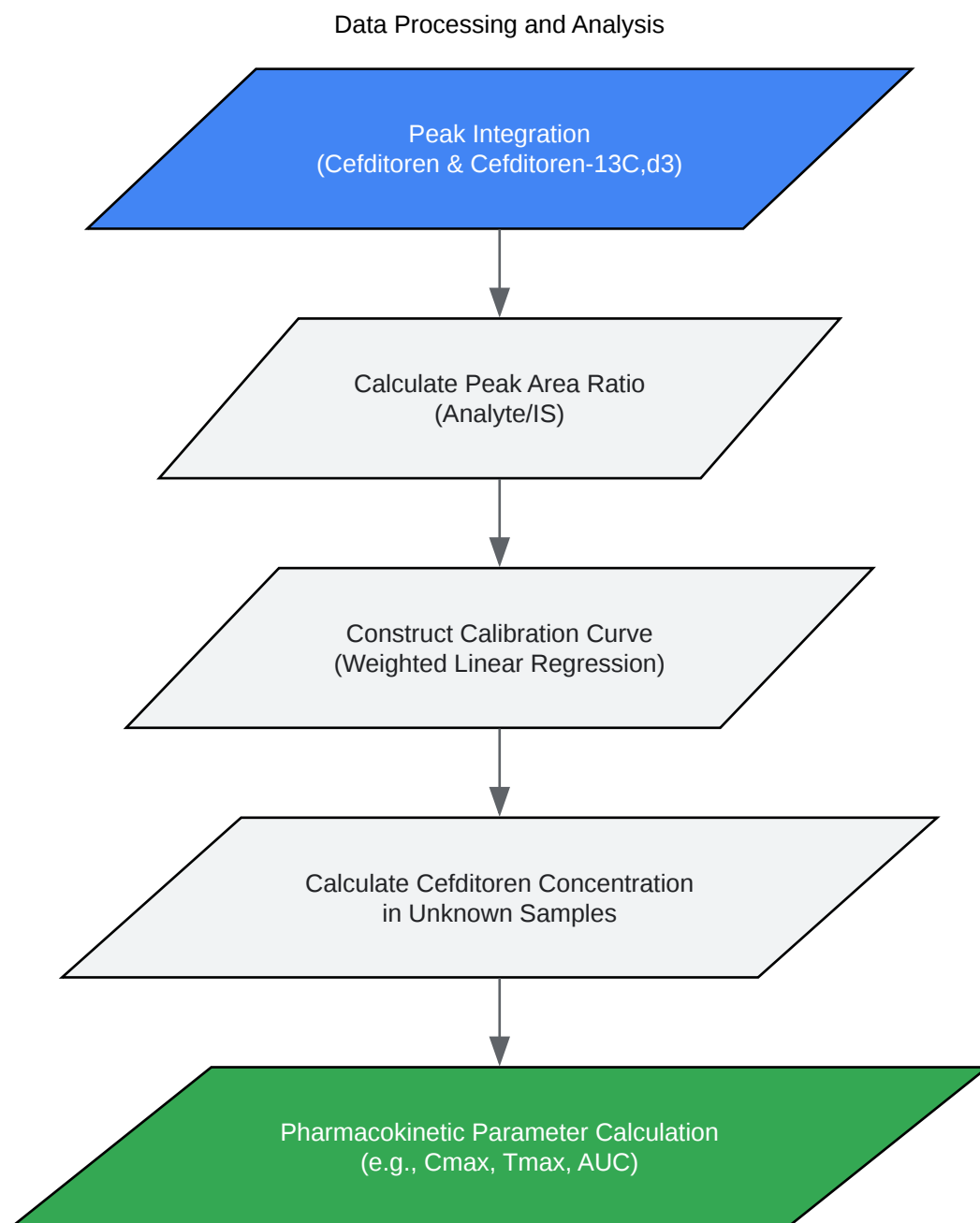
Data represents typical specifications from commercial suppliers.

Mechanism of Action of Parent Compound: Cefditoren

Cefditoren is a third-generation cephalosporin antibiotic that exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall. It has a broad spectrum of activity against both Gram-positive and Gram-negative bacteria. The pivoxil ester prodrug, Cefditoren pivoxil, is administered orally and is rapidly hydrolyzed by esterases in the gastrointestinal tract to release the active drug, Cefditoren.

The following diagram illustrates the general mechanism of action for beta-lactam antibiotics like Cefditoren.





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- To cite this document: BenchChem. [Cefditoren-13C,d3: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12395930#what-is-cefditoren-13c-d3-and-its-primary-use]

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